A Comprehensive Spectroscopic Guide to 6-Chloro-4-phenylpyridin-2-amine

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Compound of Interest

Compound Name:	*6-Chloro-4-phenylpyridin-2-amine*
CAS No.:	*1211525-26-6*
Cat. No.:	*B1434526*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for **6-Chloro-4-phenylpyridin-2-amine**, a heterocyclic compound of interest in medicinal chemistry and materials science. As a Senior Application Scientist, this document is structured to offer not just raw data, but a logical, field-tested interpretation that underscores the relationship between molecular structure and spectral output. The methodologies and interpretations presented herein are designed to be self-validating, providing a robust framework for the characterization of this and similar molecules.

Molecular Structure and Spectroscopic Overview

6-Chloro-4-phenylpyridin-2-amine ($C_{11}H_9ClN_2$) is a substituted aminopyridine featuring a phenyl group at the 4-position and a chlorine atom at the 6-position. This unique substitution pattern gives rise to a distinct spectroscopic fingerprint, which is essential for its unambiguous identification and purity assessment. A thorough characterization relies on the synergistic application of multiple spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Each technique provides a

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unique piece of the structural puzzle, and together they offer a comprehensive and definitive characterization.

To facilitate the interpretation of the spectral data, particularly NMR, the following atom numbering scheme will be used throughout this guide.

Caption: Molecular structure of **6-Chloro-4-phenylpyridin-2-amine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. For **6-Chloro-4-phenylpyridin-2-amine**, both ^{1}H and ^{13}C NMR provide critical data for structural confirmation.

^{1}H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons, their electronic environment, and their proximity to other protons.

- Sample Preparation: Dissolve approximately 5-10 mg of **6-Chloro-4-phenylpyridin-2-amine** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). The choice of solvent is critical; $CDCl_3$ is standard, but DMSO-d_6 can be advantageous for observing exchangeable protons like those of the amine group.
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Program: A standard single-pulse experiment (e.g., 'zg30') is typically sufficient.
  - Spectral Width: Set to approximately 16 ppm, centered around 6 ppm.
  - Acquisition Time: ~2-3 seconds.
  - Relaxation Delay (d1): 1-5 seconds. A longer delay ensures quantitative accuracy if needed.
  - Number of Scans: 8 to 16 scans are usually adequate for a sample of this concentration.

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- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm).

The following table summarizes the predicted ^1H NMR spectral data. These predictions are based on established chemical shift principles and data from analogous structures such as 2-aminopyridines and substituted phenyl rings.[1][2]

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Interpretation
H (Amine, -NH_2)	4.5 - 5.5	Broad Singlet (br s)	This broad signal corresponds to the two protons of the primary amine. Its chemical shift is variable and depends on solvent, concentration, and temperature. The signal will disappear upon D_2O exchange. [3]
H3	6.5 - 6.7	Singlet (s)	This proton is on the pyridine ring, adjacent to the amino group. It appears as a singlet due to the absence of adjacent protons for coupling.
H5	6.8 - 7.0	Singlet (s)	This proton is on the pyridine ring, adjacent to the chloro group. It appears as a singlet for the same reason as H3.
H3', H5' (Phenyl)	7.3 - 7.5	Multiplet (m)	These are the meta-protons of the phenyl ring.
H4' (Phenyl)	7.4 - 7.6	Multiplet (m)	This is the para-proton of the phenyl ring, often overlapping with the meta-protons.

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H2', H6' (Phenyl)	7.6 - 7.8	Multiplet (m)	These ortho-protons are the most deshielded of the phenyl group due to their proximity to the pyridine ring.

^{13}C NMR Spectroscopy

Carbon NMR spectroscopy provides information about the carbon skeleton of the molecule.

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- Acquisition Parameters:
  - Pulse Program: A standard proton-decoupled pulse sequence (e.g., 'zgpg30') is used to obtain a spectrum with singlets for all carbon atoms.
  - Spectral Width: Set to approximately 200-220 ppm.
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: A higher number of scans (e.g., 512 to 1024) is required due to the low natural abundance of the ^{13}C isotope.
- Processing: Apply Fourier transformation with exponential multiplication, phase correction, and baseline correction. Calibrate the spectrum using the solvent signal (e.g., $CDCl_3$ at 77.16 ppm).

The predicted ^{13}C NMR spectrum should exhibit 9 distinct signals, corresponding to the 9 unique carbon environments in the molecule. The two pairs of equivalent carbons in the phenyl

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ring (C2'/C6' and C3'/C5') reduce the total number of phenyl signals from six to four. Predictions are based on additive models and data from similar compounds.[2][4][5]

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Interpretation
C3	105 - 110	Shielded aromatic carbon due to the ortho-amino group.
C5	115 - 120	Aromatic carbon shielded relative to an unsubstituted pyridine.
C2', C6' (Phenyl)	126 - 129	Ortho-carbons of the phenyl ring.
C4' (Phenyl)	128 - 131	Para-carbon of the phenyl ring.
C3', C5' (Phenyl)	129 - 132	Meta-carbons of the phenyl ring.
C1' (Phenyl)	135 - 140	Quaternary carbon of the phenyl ring attached to the pyridine.
C4	148 - 152	Deshielded pyridine carbon attached to the phenyl group.
C6	150 - 155	Deshielded pyridine carbon attached to the chlorine atom.
C2	158 - 162	Most deshielded pyridine carbon, attached to two nitrogen atoms (ring and amino).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. It also offers structural insights through the analysis of fragmentation patterns.

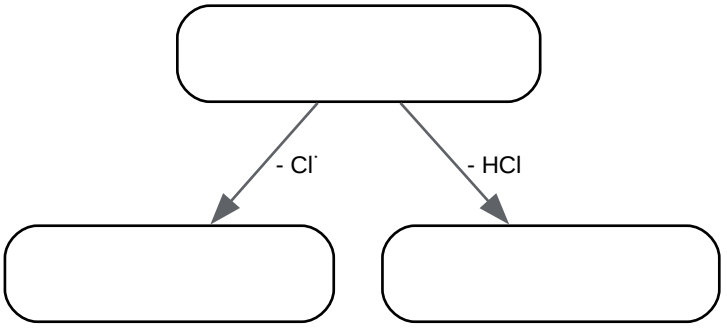
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- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) for accurate mass measurements.
- Ionization Method: Electrospray ionization (ESI) in positive ion mode is a common choice for this type of molecule, as the amino and pyridine nitrogens are readily protonated. Electron ionization (EI) can also be used to induce more extensive fragmentation.
- Analysis: Acquire a full scan mass spectrum to determine the molecular ion peak. Perform tandem MS (MS/MS) on the molecular ion to elucidate fragmentation pathways.
- Molecular Ion (M^+): The calculated monoisotopic mass of $C_{11}H_9{}^{35}ClN_2$ is 204.0454 g/mol .
- Isotopic Pattern: A key feature will be the isotopic pattern of the molecular ion due to the presence of chlorine. The M^+ peak at m/z 204 and the M+2 peak at m/z 206 will appear in an approximate ratio of 3:1, which is characteristic of a molecule containing one chlorine atom.
- Fragmentation: Under EI or CID (Collision-Induced Dissociation) conditions, fragmentation can provide structural confirmation.

m/z Value (Predicted)	Fragment Ion	Plausible Neutral Loss
204/206	$[C_{11}H_9ClN_2]^+$	-
169	$[C_{11}H_9N_2]^+$	Cl
168	$[C_{11}H_8N_2]^+$	HCl
77	$[C_6H_5]^+$	$C_5H_4ClN_2$

The fragmentation pathway often involves the loss of the chlorine atom or hydrogen chloride, which are common fragmentation patterns for chloro-aromatic compounds.

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Caption: Plausible fragmentation pathway for **6-Chloro-4-phenylpyridin-2-amine**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation at specific vibrational frequencies.

- Sample Preparation:
  - KBr Pellet: Mix a small amount of the solid sample (~1 mg) with ~100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
  - ATR: Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum, typically in the range of 4000 to 400 cm^{-1}.
- Processing: Perform a background subtraction using a spectrum of the empty sample holder (or pure KBr pellet).

The IR spectrum of **6-Chloro-4-phenylpyridin-2-amine** is expected to show characteristic absorption bands for its primary amine, aromatic rings, and carbon-halogen bond.[3][6]

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Wavenumber (cm^{-1})	Vibrational Mode	Interpretation
3450 - 3300	N-H Asymmetric & Symmetric Stretching	Two distinct bands are expected for the primary amine ($-NH_2$), which is a hallmark of this functional group.[6]
3100 - 3000	Aromatic C-H Stretching	Absorption from the C-H bonds on both the pyridine and phenyl rings.
1650 - 1580	N-H Bending (Scissoring)	This band is characteristic of a primary amine.[6]
1600 - 1450	C=C and C=N Ring Stretching	Multiple sharp bands corresponding to the stretching vibrations within the aromatic pyridine and phenyl rings.
1335 - 1250	Aromatic C-N Stretching	The stretching vibration of the bond between the amino group and the pyridine ring.[6]
850 - 750	C-H Out-of-Plane Bending	Bending vibrations of the C-H bonds on the aromatic rings, which can be indicative of the substitution pattern.
750 - 700	C-Cl Stretching	A strong band corresponding to the carbon-chlorine bond stretch.

Conclusion

The collective application of ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy provides a powerful and definitive method for the structural elucidation and identity confirmation of **6-Chloro-4-phenylpyridin-2-amine**. ^{1}H and ^{13}C NMR map out the complete carbon-hydrogen framework, while Mass Spectrometry confirms the molecular weight, elemental composition (specifically the presence of chlorine), and provides structural clues through fragmentation. Finally, IR spectroscopy verifies the presence of key functional groups, including

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the primary amine and the chloro-aromatic system. This multi-faceted spectroscopic approach ensures the highest level of scientific integrity and trustworthiness for researchers in drug development and related fields.

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